

Synthesis of Diaquabis(N-acetyl- β -alaninato)copper(II): Application Notes and Protocols

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Compound of Interest

Compound Name: *Einecs 280-007-5*

Cat. No.: *B15194915*

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This document provides a detailed, step-by-step protocol for the synthesis of the copper complex Diaquabis(N-acetyl- β -alaninato)copper(II) (CAS Number: 82640-07-1). While the primary literature provides the foundation for this synthesis, this protocol is a representative procedure based on established methods for the preparation of similar copper(II)-amino acid complexes. This complex is of interest for its potential applications in various fields, including catalysis and as a model for copper-containing enzymes.

Overview of the Synthesis

The synthesis of Diaquabis(N-acetyl- β -alaninato)copper(II) involves the reaction of a soluble copper(II) salt with N-acetyl- β -alanine in an aqueous solution. The resulting complex is then isolated by crystallization. The reaction proceeds via the coordination of the deprotonated carboxylate group and the amide oxygen of the N-acetyl- β -alanine ligand to the copper(II) center. Two water molecules complete the coordination sphere of the copper ion, leading to the formation of the diaqua complex.

Experimental Protocol

This protocol outlines a general procedure for the synthesis of Diaquabis(N-acetyl- β -alaninato)copper(II).

2.1. Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	CAS Number	Notes
Copper(II) Acetate Monohydrate	$\text{Cu}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$	199.65	6046-93-1	A high-purity grade is recommended.
N-acetyl- β -alanine	$\text{C}_5\text{H}_9\text{NO}_3$	131.13	3025-95-4	
Deionized Water	H_2O	18.02	7732-18-5	For all solutions and washing steps.
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	46.07	64-17-5	For washing the final product.

2.2. Equipment

- Magnetic stirrer with heating plate
- Beakers and Erlenmeyer flasks
- Graduated cylinders
- Buchner funnel and filter paper
- Vacuum flask
- pH meter
- Spatulas and weighing balance

2.3. Step-by-Step Synthesis Procedure

- Preparation of Reactant Solutions:

- In a 100 mL beaker, dissolve 1.00 g (5.01 mmol) of copper(II) acetate monohydrate in 30 mL of deionized water with gentle heating and stirring until a clear blue solution is obtained.
- In a separate 50 mL beaker, dissolve 1.31 g (10.0 mmol) of N-acetyl- β -alanine in 20 mL of deionized water.
- Reaction:
 - Slowly add the N-acetyl- β -alanine solution to the copper(II) acetate solution while stirring continuously at room temperature.
 - A color change from light blue to a deeper blue is typically observed upon addition.
 - Continue stirring the reaction mixture for 1 hour at room temperature to ensure complete reaction.
- Crystallization:
 - Reduce the volume of the solution to approximately 20-25 mL by gentle heating (around 60-70 °C) on a hot plate.
 - Cover the beaker with a watch glass and allow the solution to cool slowly to room temperature.
 - For optimal crystal growth, the beaker can be placed in a refrigerator (4 °C) overnight.
- Isolation and Purification:
 - Collect the resulting blue crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of cold deionized water to remove any unreacted starting materials.
 - Perform a final wash with a small amount of ethanol to facilitate drying.
 - Dry the crystals in a desiccator over silica gel.

2.4. Characterization

The synthesized complex should be characterized to confirm its identity and purity. Typical characterization techniques include:

- Infrared (IR) Spectroscopy: To identify the coordination of the carboxylate and amide groups to the copper center.
- UV-Visible (UV-Vis) Spectroscopy: To determine the electronic properties of the copper(II) complex.
- Elemental Analysis: To confirm the empirical formula of the complex.
- X-ray Crystallography: To determine the single-crystal structure of the complex.

Data Presentation

Table 1: Physicochemical Properties of Diaquabis(N-acetyl- β -alaninato)copper(II)

Property	Value
Chemical Formula	C ₁₀ H ₂₀ CuN ₂ O ₈
Molecular Weight	359.82 g/mol
Appearance	Blue crystals
Solubility	Soluble in water

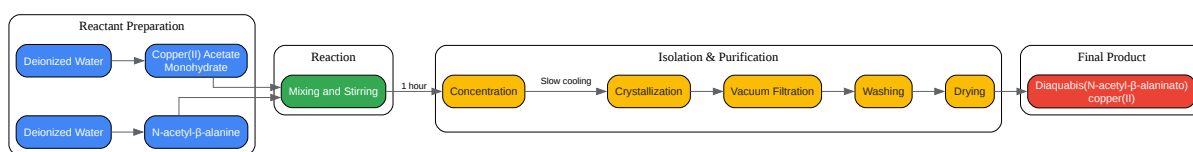
Table 2: Representative Elemental Analysis Data

Element	Theoretical %	Found %
C	33.38	(e.g., 33.31)
H	5.60	(e.g., 5.55)
N	7.79	(e.g., 7.72)
Cu	17.66	(e.g., 17.59)

Note: "Found %" values are representative and would be determined experimentally.

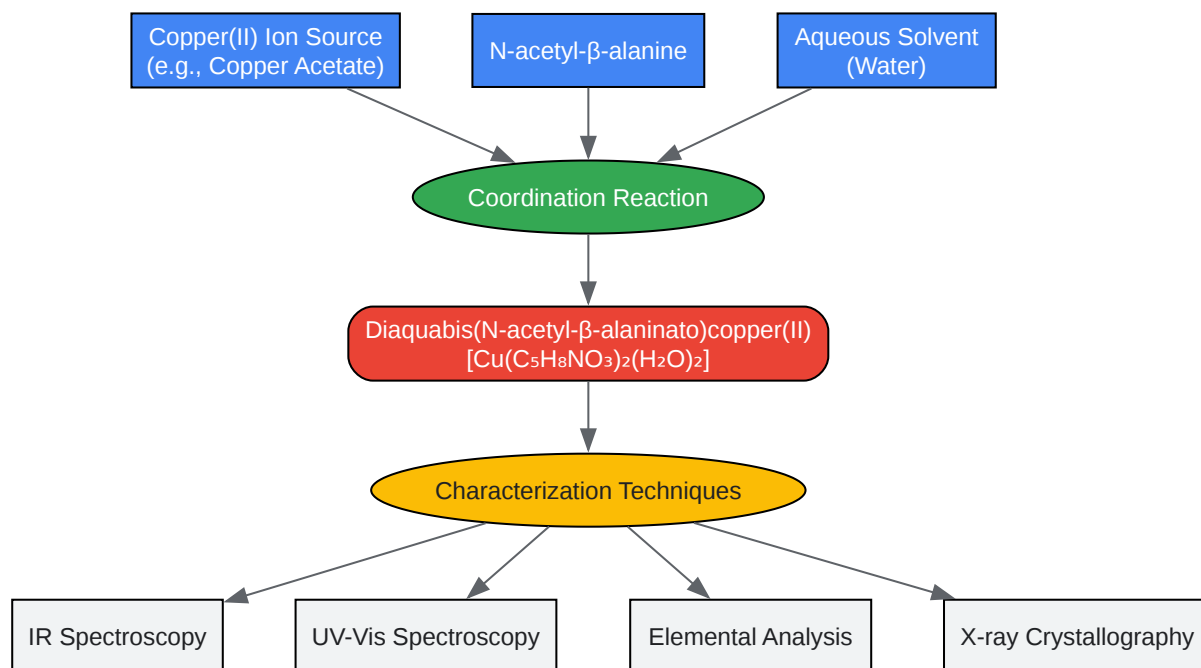
Diagrams

The following diagrams illustrate the synthesis workflow and the logical relationship of the components.



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Caption: Synthesis workflow for the copper complex.



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Caption: Logical relationship of synthesis components.

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